

A Technical Guide to the Physical and Chemical Properties of Deuterated Sudan II

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Compound of Interest

Compound Name: Sudan II-d6

Cat. No.: B6594343

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive technical overview of the physical and chemical properties of deuterated Sudan II. It details the synthesis, characterization, and applications of this isotopically labeled compound, with a focus on its use as an internal standard in high-sensitivity analytical methods. The strategic incorporation of deuterium into the Sudan II molecule provides a valuable tool for researchers in analytical chemistry, toxicology, and drug metabolism.

Introduction

Sudan II is a fat-soluble, synthetic azo dye, characterized by its vibrant red-orange color.[1][2] Structurally, it is 1-[(2,4-dimethylphenyl)diazenyl]naphthalen-2-ol.[3] While historically used in various industrial applications to color oils, waxes, and plastics, its use in food products is banned in many countries due to its classification as a potential carcinogen.[4] The metabolism of Sudan dyes can lead to the formation of carcinogenic aromatic amines.[5][6]

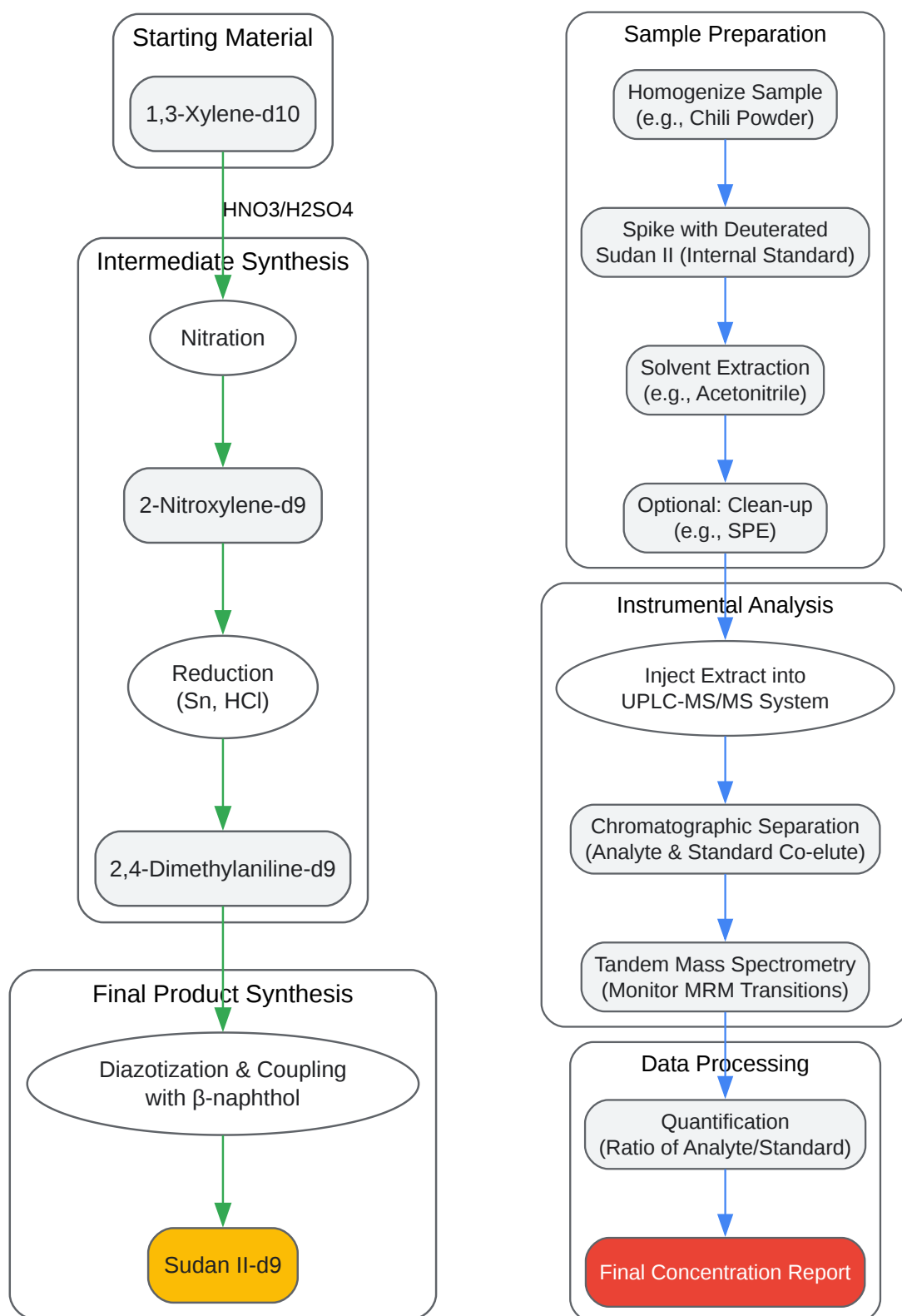
Deuterium labeling, the substitution of hydrogen atoms with their stable isotope deuterium (^2H or D), is a critical technique in chemical and pharmaceutical research.[7][8] This substitution results in a minimal change to the chemical properties of a molecule but a significant increase in its mass.[7] This mass difference makes deuterated compounds ideal as internal standards for quantitative mass spectrometry-based assays, improving the accuracy and reliability of detection methods for their non-labeled counterparts.[6][9][10] This guide focuses on the

properties and synthesis of deuterated Sudan II, a key reference material for the monitoring of this illicit food additive.

Synthesis of Deuterated Sudan II

The synthesis of deuterated Sudan II can be approached by labeling different parts of the molecule, primarily either the phenylazo moiety or the naphthol moiety.^[5] The most common variant discussed in the literature is Sudan II-d₉, where the nine hydrogen atoms on the 2,4-dimethylaniline group are replaced with deuterium.^[5]

A typical synthetic workflow for producing Sudan II-d₉ is outlined below. The process begins with a fully deuterated xylene precursor and proceeds through nitration, reduction, and finally, a diazotization-coupling reaction to form the azo dye.^[5]



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